

Commercial Availability and Research Applications of Isoeugenol-d3: A Technical Guide

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Compound of Interest

Compound Name: *Isoeugenol-d3*

Cat. No.: *B15568068*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **isoeugenol-d3** for research purposes. It includes a summary of suppliers, detailed experimental protocols for its application as an internal standard in quantitative analysis, and a review of the signaling pathways influenced by its non-deuterated counterpart, isoeugenol. This document is intended to serve as a valuable resource for researchers in pharmacology, analytical chemistry, and drug development.

Introduction to Isoeugenol-d3

Isoeugenol-d3 is a deuterated form of isoeugenol, a naturally occurring phenylpropanoid found in the essential oils of various plants, such as ylang-ylang. The "-d3" designation indicates that three hydrogen atoms in the methoxy group have been replaced with deuterium atoms. This isotopic labeling makes **isoeugenol-d3** an ideal internal standard for quantitative mass spectrometry-based analyses, including liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). Its use significantly improves the accuracy and precision of quantifying isoeugenol in complex biological and environmental matrices.

Commercial Availability of Isoeugenol-d3

The following table summarizes the commercial availability of **isoeugenol-d3** from various suppliers for research and development purposes. Please note that availability and product specifications are subject to change and should be confirmed with the respective suppliers.

Supplier	Product Name/Number	CAS Number	Molecular Formula	Purity/Isotopic Enrichment
MedChemExpress	Isoeugenol-d3 (HY-N1952S)	1668553-92-1	C ₁₀ H ₉ D ₃ O ₂	Not specified
LGC Standards	trans-Isoeugenol-D3 (TRC-I234122)	1668553-92-1	C ₁₀ H ₉ D ₃ O ₂	Not specified
Benchchem	Iso - Eugenol - d3	1668553-92-1	C ₁₀ H ₉ D ₃ O ₂	Not specified
Toronto Research Chemicals	trans-Isoeugenol-d3	1668553-92-1	C ₁₀ H ₉ D ₃ O ₂	Not specified
Cayman Chemical	Isoeugenol-d3	Not specified	C ₁₀ H ₉ D ₃ O ₂	Not specified

Experimental Protocols

Protocol 1: Quantitative Analysis of Isoeugenol in Plasma using LC-MS/MS with Isoeugenol-d3 as an Internal Standard

This protocol provides a general framework for the quantification of isoeugenol in plasma samples, a common application in pharmacokinetic studies.

1. Materials and Reagents:

- Isoeugenol analytical standard
- Isoeugenol-d3** internal standard

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Blank plasma

2. Preparation of Solutions:

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve isoeugenol and **isoeugenol-d3** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Serially dilute the isoeugenol stock solution with a 50:50 methanol:water mixture to prepare a series of calibration standards (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- Internal Standard Working Solution: Dilute the **isoeugenol-d3** stock solution with the same diluent to a final concentration of 100 ng/mL.

3. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample, calibration standard, or quality control sample, add 10 μ L of the 100 ng/mL **isoeugenol-d3** internal standard working solution.
- Add 300 μ L of ice-cold acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 \times g for 10 minutes at 4°C.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

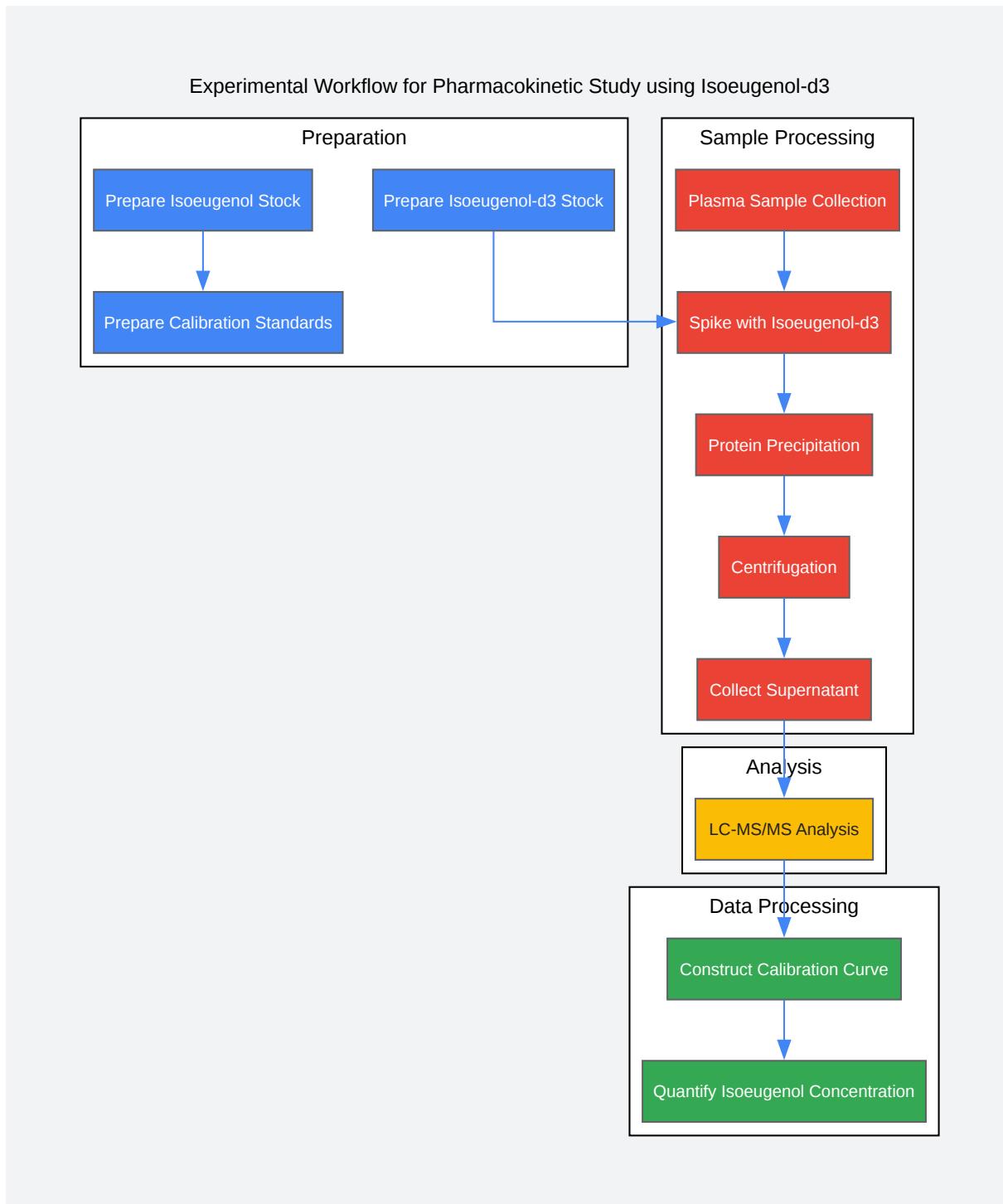
- Liquid Chromatography (LC) Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Gradient: A suitable gradient to ensure separation from matrix components.

- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative ion mode (to be optimized).
 - Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both isoeugenol and **isoeugenol-d3**. The transition for **isoeugenol-d3** will have a higher m/z for the precursor ion due to the deuterium labeling.

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of isoeugenol to **isoeugenol-d3** against the concentration of the calibration standards.
- Determine the concentration of isoeugenol in the plasma samples by interpolating their peak area ratios from the calibration curve.

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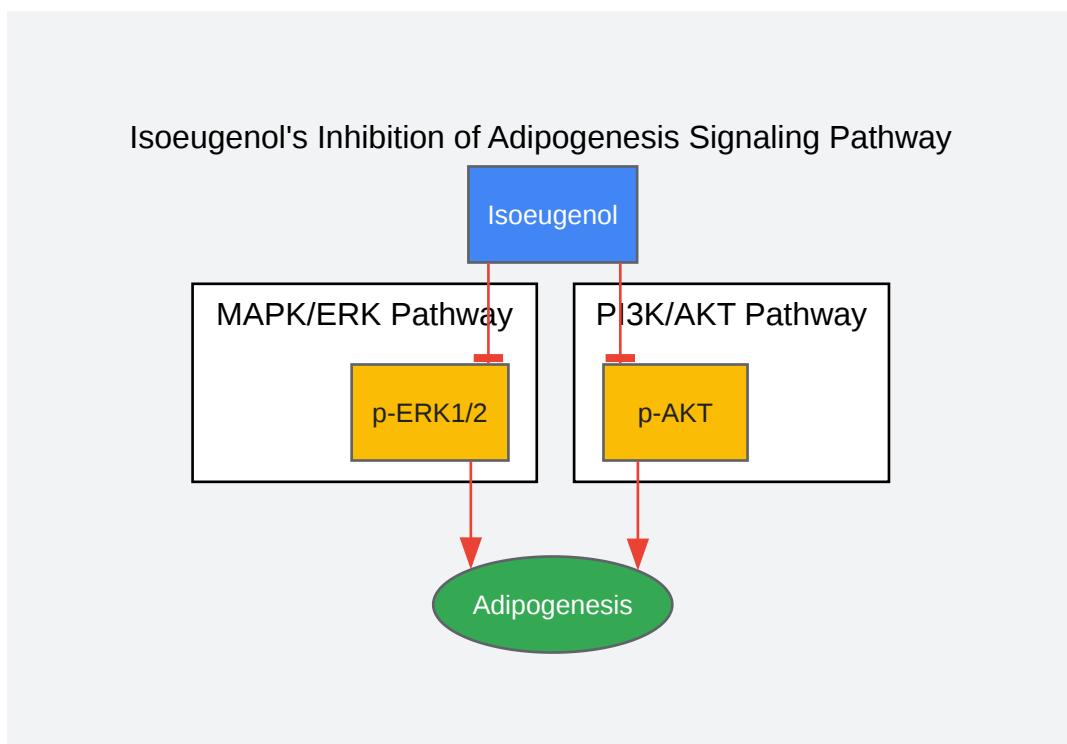
Caption: Workflow for a pharmacokinetic study using **Isoeugenol-d3**.

Signaling Pathways of Isoeugenol

While **isoeugenol-d3** is primarily used as an analytical standard, its non-deuterated counterpart, isoeugenol, has been shown to modulate several key signaling pathways, which are relevant for researchers in drug discovery and development.

Inhibition of Adipogenesis

Isoeugenol has been demonstrated to inhibit the differentiation of preadipocytes into mature adipocytes. This anti-adipogenic effect is mediated through the downregulation of the MAPK/ERK and PI3K/AKT signaling pathways.

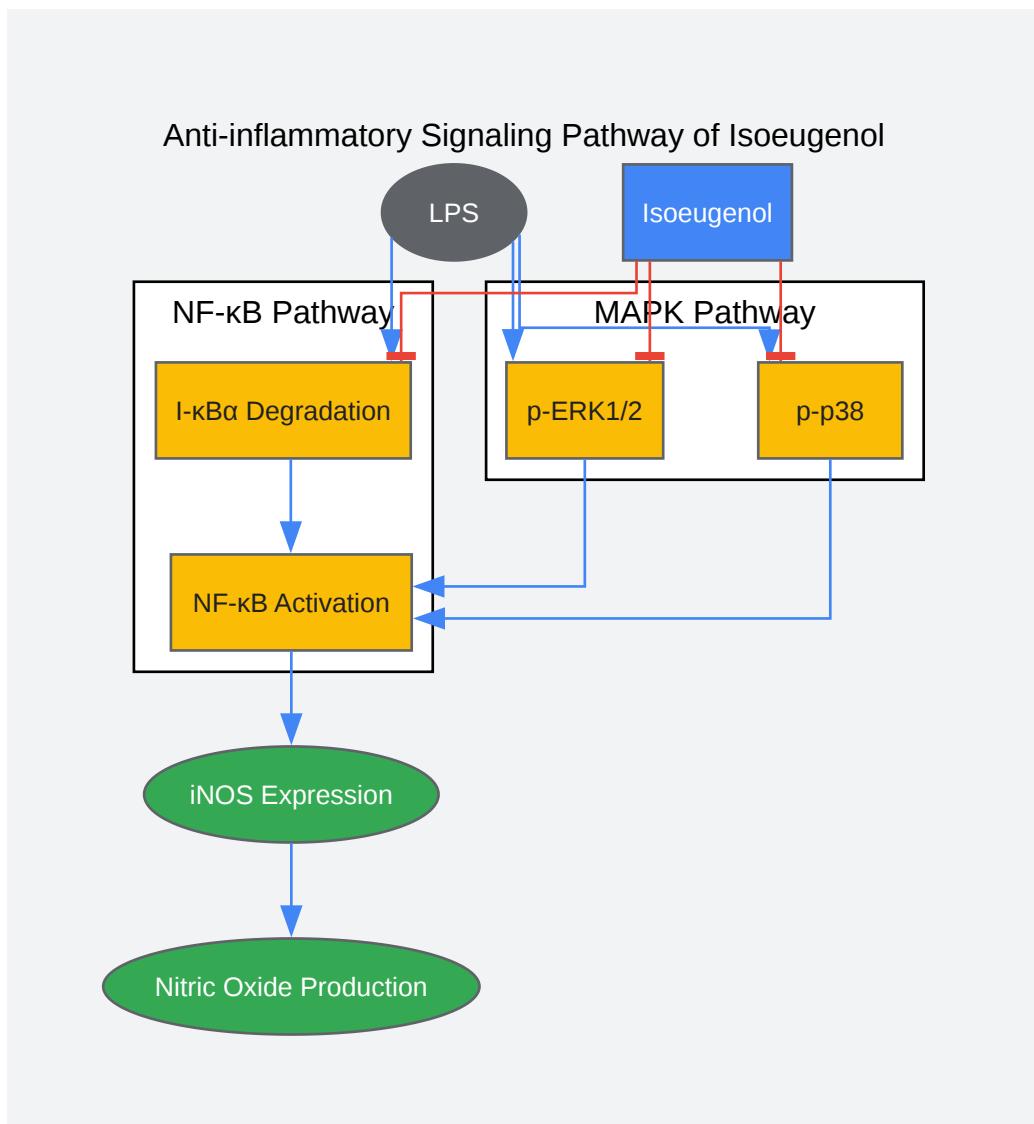


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Caption: Isoeugenol inhibits adipogenesis via MAPK/ERK and PI3K/AKT.

Anti-inflammatory Effects

Isoeugenol exhibits anti-inflammatory properties by suppressing the expression of inducible nitric oxide synthase (iNOS). This is achieved through the downregulation of the NF-κB, ERK1/2, and p38 MAPK signaling pathways in macrophages.



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Caption: Isoeugenol's anti-inflammatory mechanism of action.

Conclusion

Isoeugenol-d3 is a readily available and indispensable tool for researchers requiring accurate quantification of isoeugenol. Its application as an internal standard in mass spectrometry-based bioanalysis is well-established. Furthermore, the known biological activities of isoeugenol, particularly its influence on adipogenesis and inflammatory pathways, provide a strong rationale for its continued investigation in drug discovery and development programs. This guide serves as a foundational resource to facilitate such research endeavors.

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